

# Technical Support Center: CP 154526 Hydrochloride

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## Compound of Interest

Compound Name: CP 154526 hydrochloride

Cat. No.: B125420

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This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to dissolving **CP 154526 hydrochloride** in DMSO. Find troubleshooting tips and frequently asked questions to ensure successful preparation of your experimental solutions.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **CP 154526 hydrochloride**?

A1: Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for dissolving **CP 154526 hydrochloride**.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Q2: What is the maximum solubility of **CP 154526 hydrochloride** in DMSO?

A2: The reported solubility of **CP 154526 hydrochloride** in DMSO varies slightly between suppliers, but is generally high. For specific quantitative data, please refer to the solubility table below.

Q3: What should I do if the compound doesn't dissolve completely or precipitates out of solution?

A3: If you encounter dissolution issues, you can try gentle heating and/or sonication to aid in dissolving the compound.[\[1\]](#) It is also crucial to use fresh, anhydrous DMSO, as the solvent is hygroscopic and absorbed moisture can impact solubility.[\[1\]](#)

Q4: How should I prepare a stock solution of **CP 154526 hydrochloride** in DMSO?

A4: To prepare a stock solution, add the appropriate amount of DMSO to your weighed **CP 154526 hydrochloride** powder. If needed, use an ultrasonic bath to ensure complete dissolution. For preparing solutions for in vivo use, specific formulations with co-solvents like PEG300, Tween-80, and saline are often required.<sup>[1]</sup>

Q5: How should I store the stock solution of **CP 154526 hydrochloride** in DMSO?

A5: Stock solutions of **CP 154526 hydrochloride** in DMSO should be stored at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).<sup>[1]</sup> It is recommended to store the solution in small aliquots to avoid repeated freeze-thaw cycles.

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Cloudy or Precipitated Solution	Incomplete dissolution.	Use an ultrasonic bath to aid dissolution. Gentle warming can also be applied, but monitor for any signs of degradation.
DMSO has absorbed moisture (hygroscopic).	Use a fresh, unopened bottle of anhydrous DMSO. <a href="#">[1]</a>	
Exceeded maximum solubility.	Refer to the solubility data table and ensure you are not exceeding the maximum concentration.	
Difficulty Dissolving	Compound is not a fine powder.	Gently grind the powder to increase the surface area for dissolution.
Insufficient mixing.	Vortex the solution thoroughly after adding the solvent.	
Solution Color Change	Potential compound degradation.	Prepare a fresh stock solution. Avoid prolonged exposure to light and elevated temperatures.

## Quantitative Solubility Data

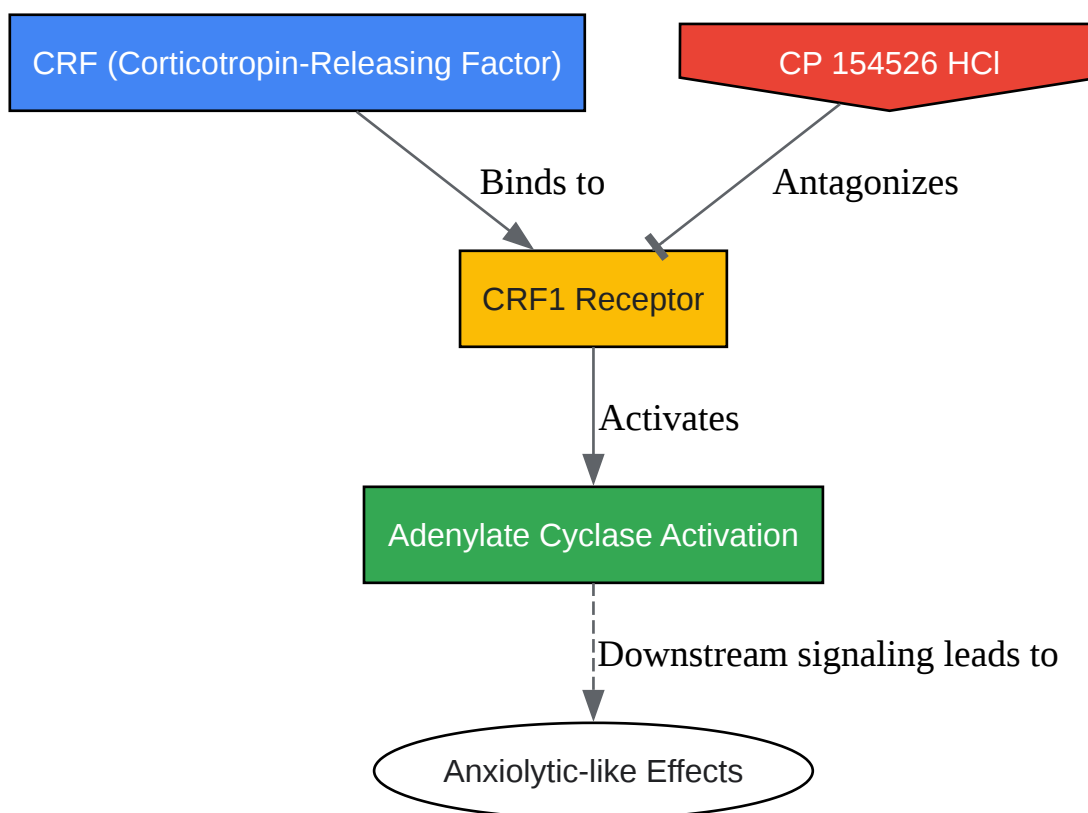
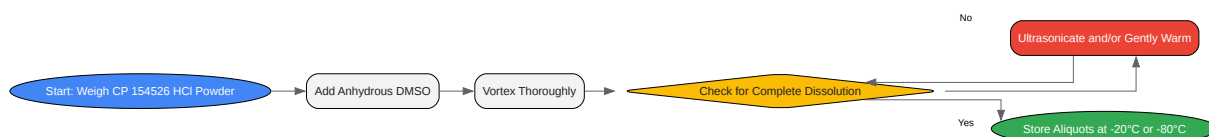
Supplier	Solubility in DMSO	Molar Mass
Sigma-Aldrich	10 mg/mL <a href="#">[3]</a>	400.99 g/mol
MedchemExpress	100 mg/mL (requires ultrasonic treatment) <a href="#">[1]</a>	400.99 g/mol <a href="#">[1]</a>
Tocris Bioscience	20.05 mg/mL (50 mM) <a href="#">[2]</a>	400.99 g/mol <a href="#">[2]</a>

## Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution in DMSO:

- Weigh the Compound: Accurately weigh out 4.01 mg of **CP 154526 hydrochloride** (assuming a molecular weight of 400.99 g/mol ).
- Add Solvent: Add 1 mL of fresh, anhydrous DMSO to the vial containing the compound.
- Dissolve: Vortex the solution thoroughly. If necessary, place the vial in an ultrasonic water bath for several minutes until the solution is clear.
- Store: Aliquot the stock solution into smaller, single-use vials and store at -20°C or -80°C.

## Visualizations



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## References

- 1. medchemexpress.com [medchemexpress.com]

- 2. CP 154526 | CRF1 Receptors | Tocris Bioscience [tocris.com]
- 3. CP-154526 = 98 HPLC 257639-98-8 [sigmaaldrich.com]
- 4. usbio.net [usbio.net]
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